

# Essential Safety and Logistics for Handling 6-Nitro-1-indanone

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## Compound of Interest

Compound Name: 6-Nitro-1-indanone

Cat. No.: B1293875

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical compounds. This document provides immediate, essential safety and logistical information for the handling and disposal of **6-Nitro-1-indanone**, a yellow crystalline solid used in chemical synthesis.<sup>[1]</sup> Adherence to these procedural guidelines is critical to minimize risks and ensure a safe laboratory environment.

## Hazard Identification and Quantitative Data

**6-Nitro-1-indanone** is classified as a harmful and irritant substance.<sup>[1]</sup> It is harmful if swallowed or inhaled and causes skin and serious eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup> There is limited evidence of a carcinogenic effect.<sup>[1]</sup>

Property	Value	Source
Appearance	Yellow crystal or yellow powder	[1]
Molecular Formula	C9H7NO3	[1]
Melting Point	71-73 °C	[1]
Boiling Point	332.0 ± 31.0 °C (Predicted)	[1]
Flash Point	169.8°C	[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	
GHS Precautionary Statements	P261, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338	
Occupational Exposure Limit (OEL)	Not established. In the absence of a specific OEL, a conservative approach such as control banding or using a surrogate OEL for a structurally similar toxic powdered substance is recommended.	

## Operational Plan: Step-by-Step Handling Procedures

This operational plan provides a procedural workflow for the safe handling of **6-Nitro-1-indanone** from receipt to use in experimental protocols.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the container is clearly labeled with the chemical name, CAS number (24623-24-3), and appropriate hazard pictograms.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.<sup>[1]</sup>
- Keep the container tightly closed.

## 2. Engineering Controls:

- All handling of solid **6-Nitro-1-indanone** that may generate dust must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure easy access to an eyewash station and a safety shower.

## 3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that meet appropriate government standards. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- Skin Protection:
  - Gloves: Wear nitrile gloves for incidental contact. For prolonged contact or when handling larger quantities, consider thicker, chemical-resistant gloves. Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contact.
  - Lab Coat: A buttoned, long-sleeved lab coat is mandatory.
  - Footwear: Wear closed-toe shoes.
- Respiratory Protection:
  - For weighing and handling of the powder where dust may be generated, a NIOSH-approved respirator with a particulate filter (N95 or higher) is required.

#### 4. Weighing and Aliquoting:

- Perform all weighing and aliquoting of the solid compound inside a chemical fume hood.
- To minimize dust generation, handle the powder gently.
- Use a dedicated, labeled weighing vessel.
- Clean the balance and surrounding area with a damp cloth or a HEPA-filtered vacuum after use. Do not use a dry brush, as this can aerosolize the powder.

#### 5. Experimental Use:

- When adding the compound to a reaction vessel, do so within the fume hood.
- If dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- Keep all containers with **6-Nitro-1-indanone** covered when not in immediate use.

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-Nitro-1-indanone** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. Nitrated aromatic compounds should be treated as hazardous waste.

#### 1. Waste Segregation and Collection:

- Solid Waste:
  - Collect excess or spilled **6-Nitro-1-indanone** powder in a dedicated, labeled hazardous waste container.
  - Contaminated materials such as weighing paper, gloves, and disposable lab coats should also be placed in this container.
- Liquid Waste:

- Collect solutions containing **6-Nitro-1-indanone** in a separate, labeled hazardous waste container for halogenated or non-halogenated organic waste, depending on the solvent used.
- Do not pour any waste containing **6-Nitro-1-indanone** down the drain.
- Empty Containers:
  - Rinse empty containers with a suitable solvent (e.g., acetone or ethanol) three times.
  - Collect the rinsate as hazardous liquid waste.
  - Deface the label on the empty container before disposing of it in the appropriate solid waste stream, in accordance with institutional guidelines.

## 2. Waste Container Labeling:

- All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name of the contents (including **6-Nitro-1-indanone** and any solvents), and the approximate concentrations.

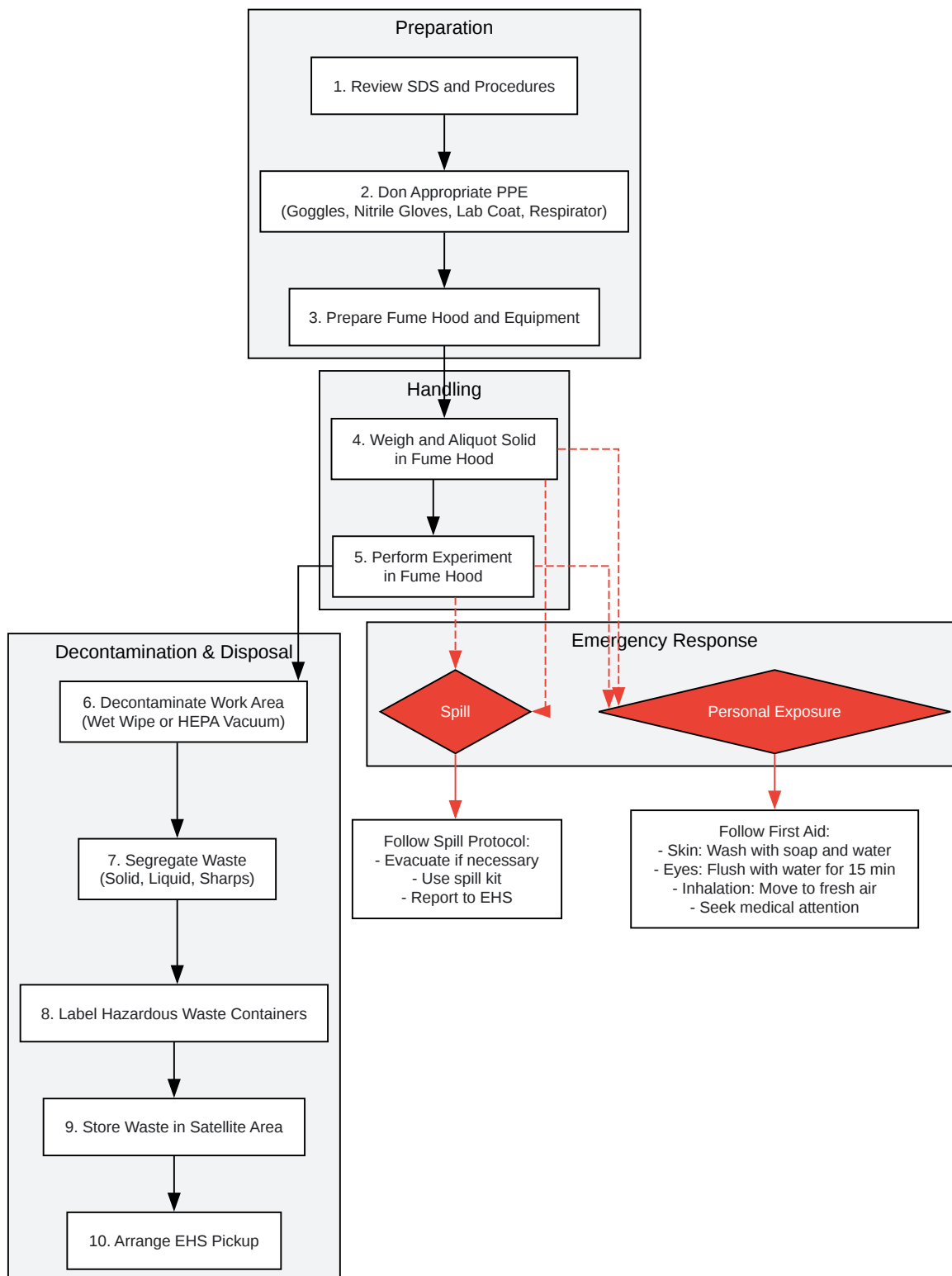
## 3. Waste Storage and Pickup:

- Store hazardous waste containers in a designated satellite accumulation area that is secure and has secondary containment.
- Keep waste containers closed except when adding waste.
- Arrange for waste pickup by your institution's Environmental Health and Safety (EHS) department.

# Mandatory Visualization: Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **6-Nitro-1-indanone**.

## Safe Handling and Disposal Workflow for 6-Nitro-1-indanone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **6-Nitro-1-indanone**.

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## References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 6-Nitro-1-indanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293875#personal-protective-equipment-for-handling-6-nitro-1-indanone]

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